

ETP-46464: A Technical Guide to its Downstream Signaling Pathways

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Compound of Interest

Compound Name: ETP-46464

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Abstract

ETP-46464 is a potent, cell-permeable, multi-kinase inhibitor with significant implications for cancer therapy. This document provides an in-depth technical overview of the downstream signaling pathways modulated by **ETP-46464**. It is designed to serve as a comprehensive resource for researchers and drug development professionals, offering detailed information on its mechanism of action, target inhibition, and the cellular consequences of its activity. Particular emphasis is placed on its role as an inhibitor of the Ataxia Telangiectasia and Rad3-related (ATR) and mammalian Target of Rapamycin (mTOR) kinases, key regulators of the DNA damage response (DDR) and cell growth, respectively.

Core Mechanism of Action

ETP-46464 exerts its biological effects through the competitive inhibition of multiple phosphatidylinositol 3-kinase-related kinases (PIKKs). Its primary targets are ATR and mTOR, but it also demonstrates activity against DNA-dependent protein kinase (DNA-PK), phosphoinositide 3-kinase alpha (PI3K α), and Ataxia Telangiectasia Mutated (ATM)[1][2][3][4]

[5]. This multi-targeted profile allows **ETP-46464** to disrupt several critical cellular processes, including cell cycle checkpoints, DNA repair, and cell growth and proliferation pathways[2][6].

Quantitative Inhibitory Profile

The inhibitory potency of **ETP-46464** against its key kinase targets has been quantified through various in vitro assays. The half-maximal inhibitory concentration (IC50) values are summarized in the table below, providing a clear comparison of its activity across the PIKK family.

Target Kinase	IC50 (nM)
mTOR	0.6[1][3][5]
ATR	14, 25[1][3][4][5][7][8]
DNA-PK	36[1][3][5]
PI3K α	170[1][3][5]
ATM	545[1][3][5]

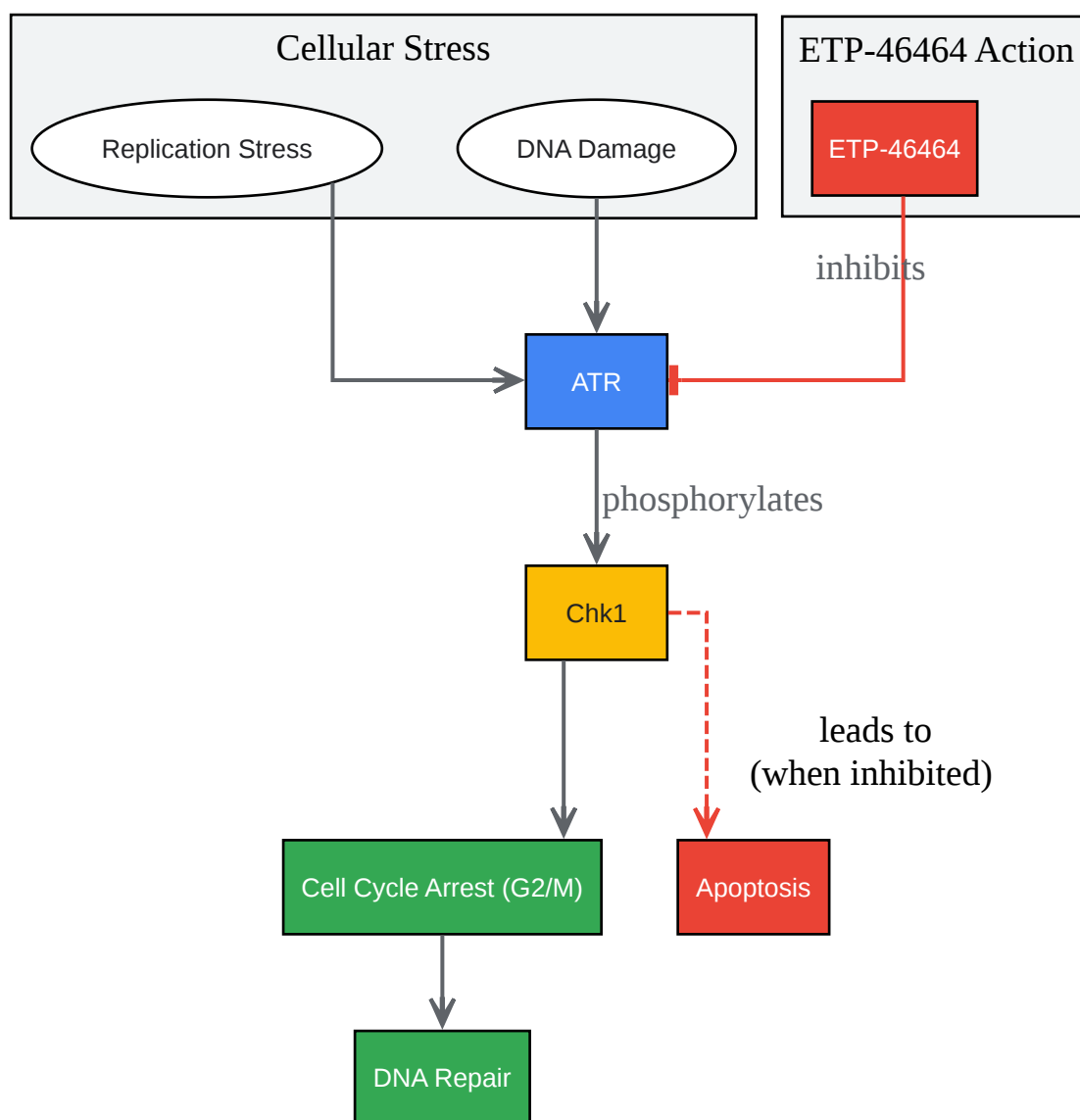
Downstream Signaling Pathways

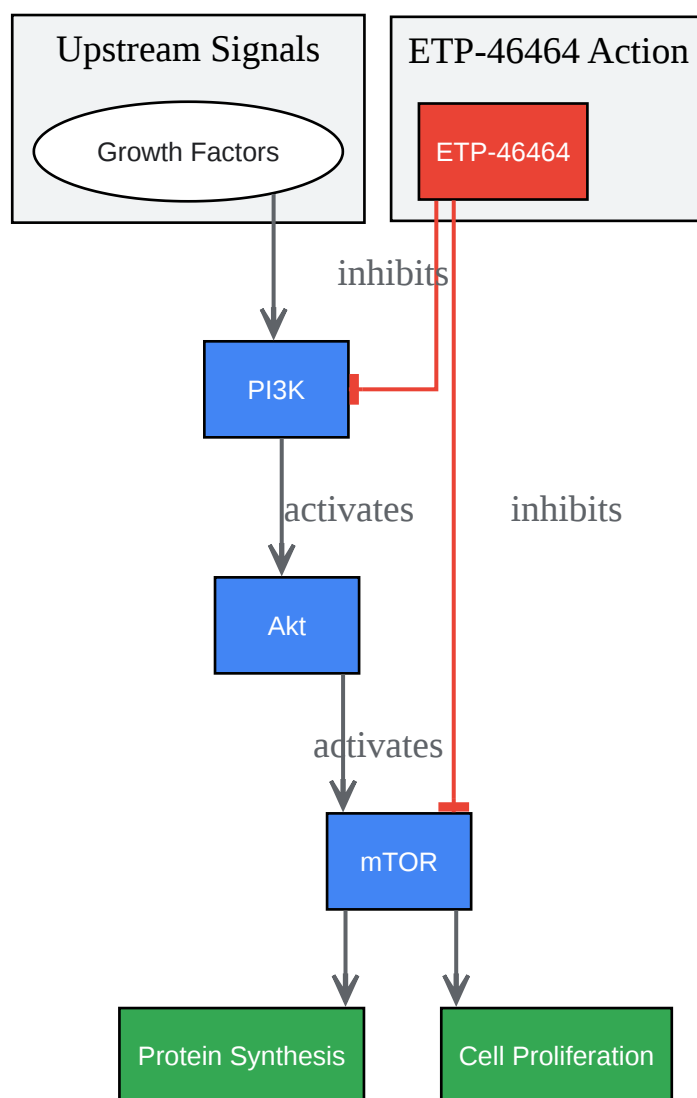
The inhibitory action of **ETP-46464** triggers a cascade of downstream effects, primarily through the disruption of the ATR/Chk1 and PI3K/mTOR signaling axes.

ATR/Chk1 Pathway Inhibition

ATR is a master regulator of the DNA damage response, particularly in response to single-stranded DNA breaks and replication stress[9][10]. Upon activation, ATR phosphorylates a number of downstream targets, most notably the checkpoint kinase 1 (Chk1). This initiates a signaling cascade that leads to cell cycle arrest, allowing time for DNA repair[6][11].

By inhibiting ATR, **ETP-46464** prevents the phosphorylation and activation of Chk1[9][12]. This abrogation of the G2/M checkpoint forces cells with DNA damage to enter mitosis prematurely, leading to mitotic catastrophe and cell death[1][6]. This mechanism is particularly effective in cancer cells, which often have a high degree of replicative stress.





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